

physicochemical properties of 3,6-Dimethylpyrazine-2-thiol

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Compound of Interest

Compound Name: 3,6-Dimethylpyrazine-2-thiol

CAS No.: 5788-49-8

Cat. No.: B1230316

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Technical Monograph: Physicochemical Profiling of **3,6-Dimethylpyrazine-2-thiol**

Executive Summary

3,6-Dimethylpyrazine-2-thiol (CAS: 5788-49-8) is a sulfur-containing heterocyclic compound belonging to the alkylpyrazine class.^[1] It is primarily utilized in flavor chemistry for its potent organoleptic properties, contributing "meaty," "nutty," and "roasted" notes to food matrices.^[1] Beyond its sensory applications, it serves as a critical intermediate in the synthesis of bioactive coordination complexes and pharmaceutical candidates.^[1]

This guide provides a rigorous physicochemical analysis of the compound, with a specific focus on its thiol-thione tautomerism—a defining characteristic that dictates its solubility, reactivity, and biological interaction.^[1]

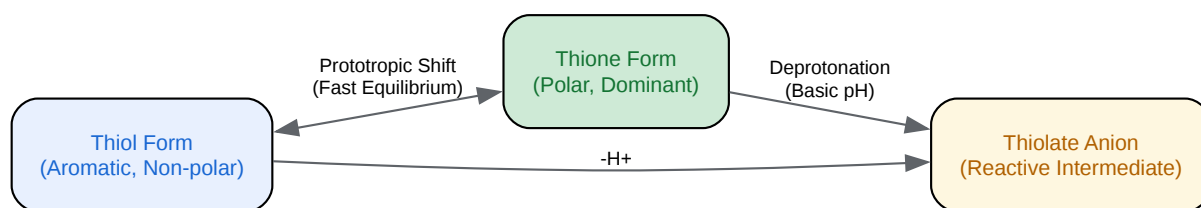
Chemical Identity & Structural Analysis

Parameter	Detail
IUPAC Name	3,6-Dimethylpyrazine-2-thiol
Common Synonyms	3,6-Dimethyl-2(1H)-pyrazinethione; 2-Mercapto-3,6-dimethylpyrazine
CAS Registry Number	5788-49-8
Molecular Formula	C ₆ H ₈ N ₂ S
Molecular Weight	140.21 g/mol
SMILES	CC1=CN=C(C(=S)N1)C
InChIKey	ARBPVCYTIFYHIPO-UHFFFAOYSA-N

The Thiol-Thione Tautomerism

A critical "Expertise" insight for researchers is that **3,6-dimethylpyrazine-2-thiol** exists predominantly as the thione tautomer (2(1H)-pyrazinethione) in both the solid state and polar solvents. This is due to the stabilization energy provided by the thioamide resonance forms and intermolecular hydrogen bonding (N-H[1]...S).

- Implication for Reactivity: Electrophilic attacks (e.g., alkylation) can occur at the Sulfur (S-alkylation) or Nitrogen (N-alkylation) depending on pH and solvent, but S-alkylation is generally favored under basic conditions where the thiolate anion is formed.[1]



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Figure 1: Tautomeric equilibrium favoring the Thione form in neutral conditions.

Physicochemical Properties

Property	Value / Description	Note
Physical State	Solid (Crystalline)	Often appears as pale yellow needles or powder.
Melting Point	>150°C (Estimated)	High MP relative to MW due to intermolecular H-bonding in thione form.
LogP (Octanol/Water)	-0.2 - 0.6	Lower than expected for the aromatic thiol due to the polar thione character.
pKa (Thiol group)	-6.5 - 7.5	Acidic due to resonance stabilization of the thiolate anion.
Solubility	Soluble in Ethanol, DMSO, dilute Alkali. ^[1] Slightly soluble in water.	Dissolves readily in basic aqueous solutions (forming thiolate).
Odor Profile	Meaty, Nutty, Sulfurous	Low odor threshold; typical of alkylpyrazines. ^[1]

Spectroscopic Characterization

Accurate identification requires distinguishing the 3,6-isomer from the 3,5- or 2,3-isomers.^[1]

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (DMSO-d₆, Predicted):
 - δ 13.5 ppm (br s, 1H): N-H proton (indicative of thione form). Note: If in CDCl₃, this may shift or disappear due to exchange.^[1]
 - δ 7.8 - 8.0 ppm (s, 1H): Ring proton at position C-5.
 - δ 2.3 - 2.5 ppm (s, 3H): Methyl group at C-3.
 - δ 2.2 - 2.4 ppm (s, 3H): Methyl group at C-6.

- Differentiation: The 3,6-isomer lacks the symmetry of the 3,5-isomer (which would show a single methyl signal integration of 6H).[\[1\]](#)

Mass Spectrometry (MS)

- Molecular Ion (M⁺): m/z 140.
- Fragmentation: Loss of SH (M-33) and methyl nitriles are common.

Experimental Protocol: Synthesis & Purification

Objective: Synthesis of **3,6-Dimethylpyrazine-2-thiol** from 2-chloro-3,6-dimethylpyrazine.

Mechanism: Nucleophilic Aromatic Substitution (S_NAr).

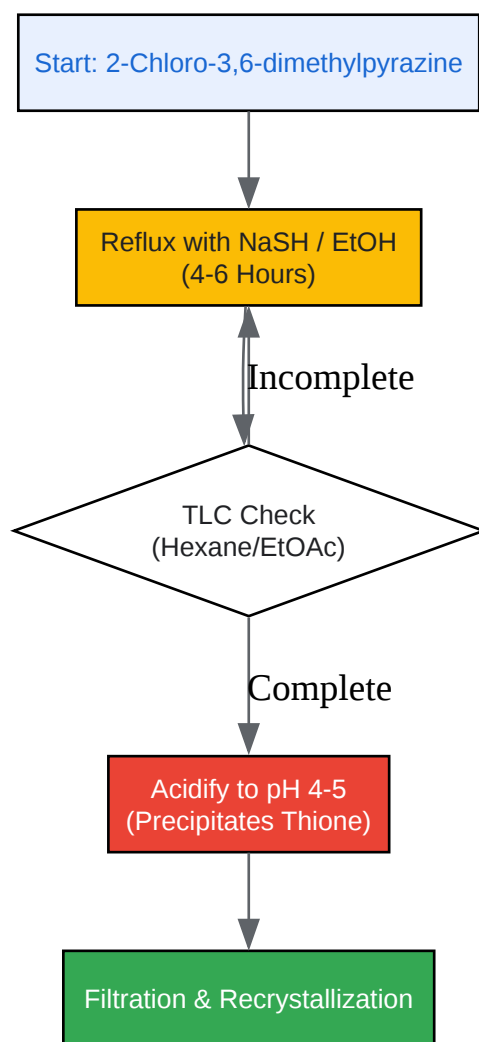
Reagents:

- Precursor: 2-Chloro-3,6-dimethylpyrazine (1.0 eq).
- Nucleophile: Sodium Hydrosulfide (NaSH) hydrate (2.0 - 3.0 eq) OR Thiourea (1.1 eq).
- Solvent: Ethanol (95%) or Propylene Glycol (for higher temp).

Step-by-Step Workflow:

- Preparation: Dissolve 2-chloro-3,6-dimethylpyrazine in Ethanol (0.5 M concentration).
- Addition: Add NaSH hydrate portion-wise to the stirring solution.
- Reflux: Heat the mixture to reflux (approx. 78-80°C) for 4–6 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 3:1). The starting material spot should disappear.
- Workup:
 - Cool reaction to room temperature.
 - Concentrate solvent under reduced pressure.
 - Dilute residue with water (pH will be basic).

- Critical Step: Acidify carefully with 1M HCl to pH ~4-5. The product (thione form) will precipitate.
- Purification: Filter the solid. Recrystallize from Ethanol/Water to obtain pale yellow crystals.



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Figure 2: Synthesis workflow via Nucleophilic Aromatic Substitution.

Applications & Reactivity

- Flavor Chemistry: Used at ppm levels.[2][3] The "roasted" note is generated via Maillard reaction pathways where the sulfur atom plays a key role in redox cycling.

- Metal Coordination: The N and S atoms act as a bidentate ligand system (N,S-donor), capable of forming stable complexes with Cu(I), Ag(I), and Pt(II).^[1]
- Biological Activity: While 2,5-dimethylpyrazine shows sedative effects in mice, **3,6-dimethylpyrazine-2-thiol** has been reported to not significantly affect sleep duration, indicating a distinct pharmacological profile driven by the thiol moiety [1].^[1]

Safety & Handling (SDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).^[1]
- Odor: Stench. Handle in a fume hood.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2-8°C. Thiols are prone to oxidation to disulfides (Dimerization) upon air exposure.

References

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- Katritzky, A. R. et al. (2002). The dithiol-dithione tautomerism of 2,3-pyrazinedithiol. Dalton Transactions.
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